

A Comparative Guide to the Elemental Analysis of 4-Propylphenylboronic Acid

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Compound of Interest

Compound Name: *4-Propylphenylboronic acid*

Cat. No.: *B149156*

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For researchers, scientists, and professionals in drug development, precise characterization of chemical compounds is paramount. Elemental analysis serves as a fundamental technique to verify the empirical formula of a synthesized compound, ensuring its purity and identity. This guide provides a comparative overview of the elemental analysis of **4-Propylphenylboronic acid** and other commercially available arylboronic acid alternatives, supported by theoretical data and a standardized experimental protocol.

Theoretical Elemental Composition: A Comparative Overview

The purity and composition of **4-Propylphenylboronic acid** can be benchmarked against its theoretical elemental makeup. The following table compares the expected weight percentages of carbon, hydrogen, and boron in **4-Propylphenylboronic acid** with those of other common arylboronic acids. This data is crucial for verifying the identity of these compounds in a laboratory setting.

Compound Name	Chemical Formula	% Carbon (Theoretical)	% Hydrogen (Theoretical)	% Boron (Theoretical)
4-Propylphenylboronic acid	<chem>C9H13BO2</chem> [1][2] [3][4]	65.89	7.99	6.59
Phenylboronic acid	<chem>C6H7BO2</chem>	59.10	5.79	8.87
4-Methylphenylboronic acid	<chem>C7H9BO2</chem>	61.84	6.67	7.95
4-Methoxyphenylboronic acid	<chem>C7H9BO3</chem>	55.32	5.97	7.11
Chlorophenylboronic acid	<chem>C6H6BClO2</chem>	46.10	3.87	6.92

Note: The theoretical percentages are calculated based on the chemical formula and atomic weights of the constituent elements.

Experimental Protocol: Combustion Analysis for Carbon, Hydrogen, and Nitrogen (CHN Analysis)

The determination of carbon and hydrogen content in **4-Propylphenylboronic acid** and its analogs is typically achieved through combustion analysis, a robust and widely used method. [5][6][7] While boron content requires separate analytical techniques like inductively coupled plasma-optical emission spectrometry (ICP-OES), this section details a standard protocol for CHN analysis.

Objective: To quantitatively determine the percentage by weight of carbon and hydrogen in an arylboronic acid sample.

Materials and Instrumentation:

- CHN Elemental Analyzer
- Microbalance (accurate to ± 0.001 mg)
- Tin or silver capsules for sample encapsulation
- Certified organic analytical standards (e.g., Acetanilide) for calibration
- High-purity helium and oxygen gases
- The arylboronic acid sample, dried to a constant weight

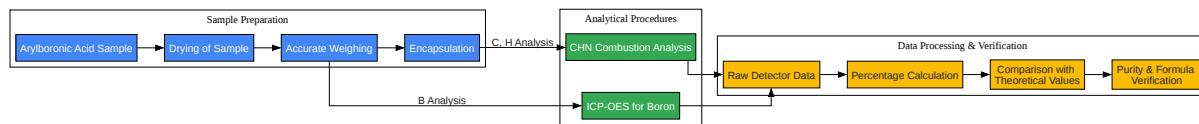
Procedure:

- **Instrument Calibration:** Calibrate the CHN analyzer using a certified organic analytical standard. This involves analyzing a known mass of the standard to establish a response factor for the detectors.
- **Sample Preparation:** Accurately weigh 1-3 mg of the dried arylboronic acid sample into a pre-cleaned tin or silver capsule using a microbalance.
- **Sample Encapsulation:** Securely crimp the capsule to enclose the sample and eliminate atmospheric contamination.
- **Analysis:** Place the encapsulated sample into the autosampler of the CHN analyzer. The instrument will then drop the sample into a high-temperature furnace (typically 900-1000°C) in the presence of a controlled amount of oxygen.
- **Combustion and Detection:** The sample undergoes rapid and complete combustion. The resulting gases, primarily carbon dioxide (CO_2) and water (H_2O), are passed through a series of scrubbers and separation columns. The separated gases are then quantified by a thermal conductivity detector.
- **Data Calculation:** The instrument's software calculates the percentage of carbon and hydrogen in the original sample based on the detected amounts of CO_2 and H_2O and the initial sample weight.

Expected Results: The experimental percentages of carbon and hydrogen should ideally fall within $\pm 0.4\%$ of the theoretical values listed in the table above to confirm the compound's purity and empirical formula.

Workflow for Elemental Analysis of Arylboronic Acids

The following diagram illustrates the typical workflow for the complete elemental analysis of an arylboronic acid, from sample preparation to data analysis.



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Caption: Workflow for the elemental analysis of arylboronic acids.

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